

4-Ethylphenyl isothiocyanate molecular weight and formula

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Compound of Interest

Compound Name: 4-Ethylphenyl isothiocyanate

Cat. No.: B107687

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Technical Guide: 4-Ethylphenyl Isothiocyanate

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the fundamental physicochemical properties of **4-Ethylphenyl isothiocyanate**, a compound of interest in various research and development applications. The information is presented to be a ready reference for laboratory and development settings.

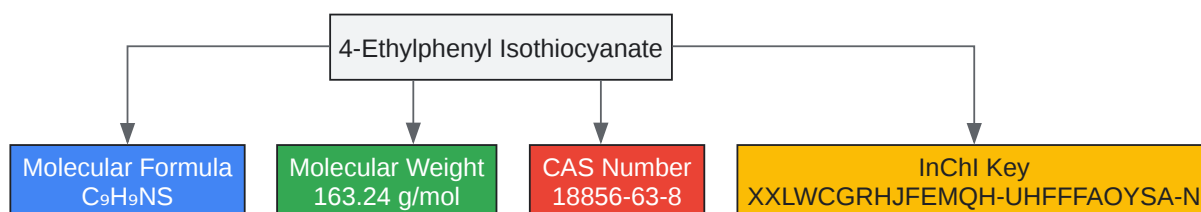
Physicochemical Data

The core quantitative data for **4-Ethylphenyl isothiocyanate** are summarized in the table below. These properties are essential for experimental design, safety protocols, and analytical method development.

Property	Value	Source
Molecular Formula	C ₉ H ₉ NS	[1][2][3][4][5]
Linear Formula	C ₂ H ₅ C ₆ H ₄ NCS	[6]
Molecular Weight	163.24 g/mol	[2][4][6]
CAS Number	18856-63-8	[1][4][5][6]
Density	1.075 g/mL at 25 °C	[3][4][6]
Boiling Point	245 °C	[3][4][6]
Refractive Index	n ₂₀ /D 1.62	[3][6]
Flash Point	>110 °C (230 °F)	[4]
InChI Key	XXLWCGRHJFEMQH-UHFFFAOYSA-N	[1][4][5][6]
SMILES	CCc1ccc(cc1)N=C=S	[2][4][6]

Structural and Identification Parameters

A logical diagram outlining the key identifiers for **4-Ethylphenyl isothiocyanate** is provided below. This illustrates the relationship between the common name and its fundamental chemical identifiers.



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